

Application Note: Sorbitol Hexaacetate in Controlled-Release Drug Delivery Systems

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Compound of Interest

Compound Name: Sorbitol hexaacetate

CAS No.: 7208-47-1

Cat. No.: B147462

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Executive Summary

Sorbitol Hexaacetate (SHA), the fully acetylated ester of sorbitol, represents a distinct class of hydrophobic excipients utilized in controlled-release (CR) formulations. Unlike its parent polyol, sorbitol, which is highly water-soluble and hygroscopic, SHA is a water-insoluble crystalline solid (MP ~102°C) with significant lipophilic character.

This application note details the utilization of SHA in two primary CR architectures:

- **Hydrophobic Matrix Systems:** Where SHA functions as a lipid-like retardant in melt granulation, creating a tortuous diffusion path for water-soluble active pharmaceutical ingredients (APIs).
- **Polymeric Barrier Modulation:** Where SHA acts as a solid-state plasticizer, modifying the glass transition temperature () and mechanical flexibility of coating films (e.g., Ethylcellulose, Cellulose Acetate).

Scientific Foundation: Mechanism of Action

The Hydrophobic Barrier Effect

In matrix systems, SHA does not swell like Hydroxypropyl Methylcellulose (HPMC). Instead, it functions via inert skeletal retardation. When processed via melt granulation, SHA coats the drug particles. Upon cooling, it forms a hydrophobic lattice.

- Release Mechanism: The primary driver is diffusion.^{[1][2]} Water must penetrate the hydrophobic SHA network to dissolve the drug. The dissolved drug then diffuses out through the water-filled pores created by the dissolution of the drug itself or soluble fillers (e.g., lactose).
- Tortuosity: SHA increases the tortuosity () of the matrix, effectively lengthening the diffusion path ().

(Where

is area,

is diffusion coefficient,

is partition coefficient, and

is solubility).

Solid-State Plasticization

In polymeric coatings, SHA inserts itself between polymer chains, increasing free volume and reducing intermolecular forces. Unlike liquid plasticizers (e.g., triethyl citrate) which can migrate or evaporate, SHA is a stable solid that provides durable flexibility, preventing film cracking during storage or curing.

Experimental Protocols

Protocol A: Preparation of SHA-Based Hydrophobic Matrix Tablets via Melt Granulation

Objective: To formulate a sustained-release tablet for a highly water-soluble model drug (e.g., Metformin HCl or Theophylline) using SHA as the meltable binder.

Materials Required:

- API: Model Drug (milled, <150 μm).
- Matrix Former: **Sorbitol Hexaacetate** (SHA).
- Pore Former: Lactose Monohydrate (optional, to tune release).
- Lubricant: Magnesium Stearate (1%).
- Equipment: Water bath/Hot plate, Stainless steel beaker, ASTM sieves (#20, #40), Tablet Press.

Workflow Diagram (DOT Visualization)



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Figure 1: Melt granulation workflow for incorporating SHA into hydrophobic matrices.

Step-by-Step Methodology:

- Pre-Heating: Set the water bath or oil bath to 110°C (slightly above SHA's melting point of ~102°C).
- Melting Phase:
 - Place the weighed amount of **Sorbitol Hexaacetate** into a stainless steel beaker.
 - Heat until the SHA is completely molten and clear. Critical: Do not overheat (>130°C) to prevent degradation.
- Dispersion:

- Gradually add the API and Lactose (if used) into the molten SHA under continuous stirring.
- Scientific Insight: This step coats the hydrophilic drug particles with hydrophobic SHA, establishing the barrier layer.
- Solidification:
 - Remove the mixture from heat and continue stirring slowly as it cools to prevent phase separation.
 - Allow the mass to solidify completely at room temperature (approx. 1 hour).
- Granulation:
 - Crush the solidified mass using a mortar and pestle.
 - Pass the material through a #20 mesh sieve to obtain uniform granules.
 - Self-Validation: If granules are too fines-heavy (>30% passing #60 mesh), re-melt and cool more slowly to encourage larger crystal growth.
- Lubrication & Compression:
 - Blend granules with 1% Magnesium Stearate for 2 minutes.
 - Compress on a single-punch tablet press using 10mm flat-faced punches. Target hardness: 6–8 kP.

Protocol B: SHA as a Plasticizer in Ethylcellulose Barrier Coatings

Objective: To prepare a non-brittle, controlled-release film coating for multiparticulate pellets.

Materials Required:

- Polymer: Ethylcellulose (EC) Standard 10 or 20 cP.
- Plasticizer: **Sorbitol Hexaacetate** (SHA).

- Solvent System: Ethanol:Dichloromethane (1:1 v/v) OR Isopropyl Alcohol:Water (90:10).
- Substrate: Sugar spheres or Drug-loaded pellets.

Step-by-Step Methodology:

- Solvent Preparation: Prepare the solvent mixture. A 1:1 Ethanol/DCM mixture is standard for lab scale, though IPA/Water is preferred for safety if the polymer grade allows.
- Plasticizer Dissolution:
 - Dissolve SHA in the solvent system first.
 - Rationale: SHA dissolves rapidly in organic solvents. Ensuring it is fully solvated before adding the polymer prevents "fish-eyes" or localized plasticizer domains.
 - Ratio: Use a Polymer:Plasticizer ratio of 80:20 to 70:30.
- Polymer Addition:
 - Slowly add Ethylcellulose powder into the vortex of the stirring solvent.
 - Stir until a clear, viscous solution is obtained (approx. 45–60 mins).
- Coating Process (Fluid Bed):
 - Load pellets into a Fluid Bed Processor (Wurster insert).
 - Inlet Temp: 45°C.
 - Product Temp: 35–38°C.
 - Spray Rate: 2–5 g/min (lab scale).
- Curing (Critical Step):
 - After coating, cure the pellets at 60°C for 2 hours.

- Mechanism:[3][4] This allows the SHA molecules to redistribute and interpenetrate the EC chains, finalizing the plasticization and sealing the film.

Data Analysis & Interpretation

When evaluating SHA-based formulations, the following parameters are critical for quality control.

Table 1: Comparative Release Characteristics

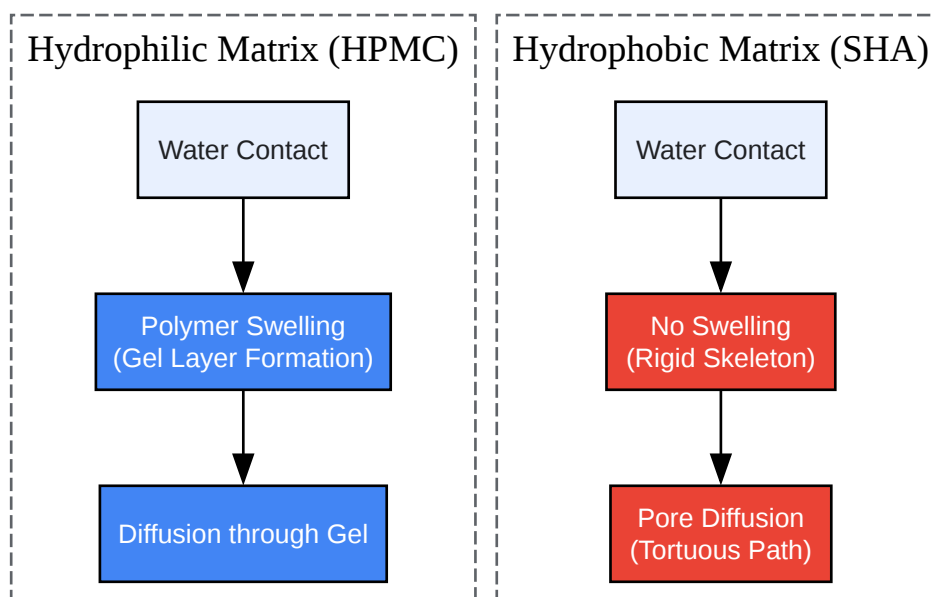
Formulation Type	SHA Role	Release Kinetics Model	Key Variable
Melt Matrix	Hydrophobic Binder	Higuchi ()	Drug:SHA Ratio (Higher SHA = Slower Release)
Coated Pellet	Solid Plasticizer	Zero Order ()	Coating Thickness & % SHA
Solid Dispersion	Carrier	First Order	Cooling Rate (Amorphous vs. Crystalline)

Table 2: Troubleshooting Guide

Observation	Probable Cause	Corrective Action
Burst Release	Incomplete coating of drug particles during melt granulation.	Increase mixing time in molten state; decrease particle size of API.
Tablet Capping	Insufficient binding; granules are too hard/brittle.	SHA content is too high (>60%); reduce SHA or add a plastically deforming filler (e.g., MCC).
Film Cracking	Inadequate plasticization.	Increase SHA concentration; ensure curing step (60°C) is performed to anneal the film.

Mechanistic Visualization: Drug Release

The following diagram illustrates the difference in release mechanism between a standard hydrophilic matrix (HPMC) and an SHA hydrophobic matrix.



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Figure 2: Comparison of release mechanisms. SHA relies on rigid skeletal erosion and pore diffusion rather than swelling.

References

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